

Technical Support Center: Tacrolimus (FK506)

Stock Solution Stability

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Compound of Interest

Compound Name: Tacaciclib

Cat. No.: B12376602

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This technical support center provides guidance on the proper handling and storage of Tacrolimus (formerly misidentified as **Tacaciclib**) stock solutions to prevent degradation and ensure experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Tacrolimus stock solutions?

A1: Tacrolimus is soluble in several organic solvents. For preparing high-concentration stock solutions, Dimethyl Sulfoxide (DMSO), ethanol, and Dimethylformamide (DMF) are commonly used.[1][2] The choice of solvent may depend on the specific requirements of your downstream experiments. For aqueous buffers, Tacrolimus has very limited solubility.[2][3]

Q2: What are the optimal storage conditions for Tacrolimus stock solutions?

A2: For long-term storage (months to years), it is recommended to store Tacrolimus stock solutions at -20°C or -80°C.[4][5] For short-term storage (days to weeks), refrigeration at 2-8°C is acceptable.[6][7][8] Avoid repeated freeze-thaw cycles, which can accelerate degradation. It is best practice to aliquot the stock solution into smaller, single-use vials.

Q3: How sensitive is Tacrolimus to light?

A3: Tacrolimus is known to be sensitive to light and can undergo photodegradation.[9] It is crucial to protect stock solutions from light by storing them in amber vials or by wrapping the

container in aluminum foil.[\[10\]](#)[\[11\]](#)

Q4: What is the optimal pH for maintaining Tacrolimus stability in aqueous solutions?

A4: Tacrolimus exhibits maximum stability in acidic conditions, specifically between pH 3 and 5.
[\[12\]](#)[\[13\]](#) It is highly susceptible to degradation in basic (alkaline) conditions.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Q5: Can I store my Tacrolimus stock solution at room temperature?

A5: Storing Tacrolimus solutions at room temperature is not recommended, as significant degradation can occur in as little as 24 hours.[\[6\]](#)[\[7\]](#) If temporary room temperature storage is unavoidable, it should be for the shortest possible duration.

Troubleshooting Guide: Tacrolimus Degradation

If you suspect that your Tacrolimus stock solution has degraded, consult the following table for potential causes and recommended actions.

Observed Issue	Potential Cause	Troubleshooting Steps & Solutions
Reduced or inconsistent biological activity in experiments.	Chemical degradation of Tacrolimus.	- Prepare a fresh stock solution from a new vial of solid compound.- Verify the storage conditions (temperature, light protection).- Use a different, validated solvent for dissolution.- Perform a stability analysis using HPLC or LC-MS to confirm the concentration and purity of the stock solution.
Precipitate formation in the stock solution upon thawing.	Exceeded solubility limit or solvent evaporation.	- Gently warm the solution to 37°C to attempt redissolving the precipitate.- If the precipitate persists, centrifuge the solution and use the supernatant, but re-quantify the concentration.- Prepare a new stock solution at a lower concentration.
Discoloration of the stock solution.	Oxidation or photodegradation.	- Discard the solution.- Prepare a fresh stock solution and ensure it is protected from light and stored under an inert gas (e.g., argon or nitrogen) if possible.
Inconsistent results between different aliquots of the same stock solution.	Improper mixing before aliquoting or degradation due to multiple freeze-thaw cycles.	- Ensure the stock solution is homogenous before aliquoting.- Prepare single-use aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of Tacrolimus Stock Solution

This protocol describes the preparation of a 10 mM Tacrolimus stock solution in DMSO.

Materials:

- Tacrolimus (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Allow the vial of solid Tacrolimus to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of Tacrolimus powder using a calibrated analytical balance in a chemical fume hood. For a 10 mM solution, you will need approximately 8.22 mg per 1 mL of DMSO.
- Add the appropriate volume of anhydrous DMSO to the solid Tacrolimus.
- Vortex the solution until the Tacrolimus is completely dissolved. Gentle warming to 37°C can aid dissolution.
- Aliquot the stock solution into single-use, amber microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Stability Assessment of Tacrolimus Stock Solution by HPLC

This protocol provides a general workflow for assessing the stability of a Tacrolimus stock solution using High-Performance Liquid Chromatography (HPLC).

Materials:

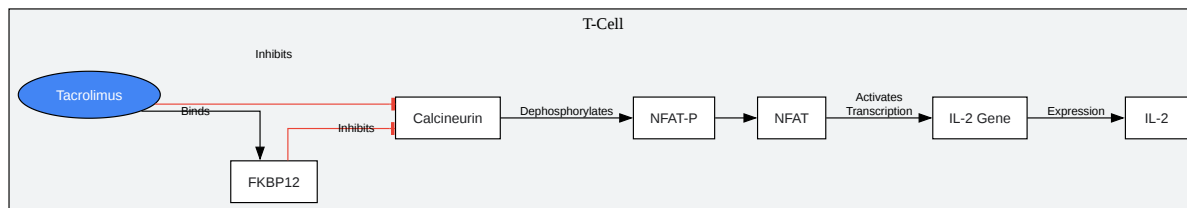
- Tacrolimus stock solution
- HPLC system with a UV or PDA detector
- C18 reverse-phase HPLC column
- Mobile phase (e.g., Acetonitrile:Water with 0.1% Phosphoric Acid)
- Calibrated micropipettes
- HPLC vials

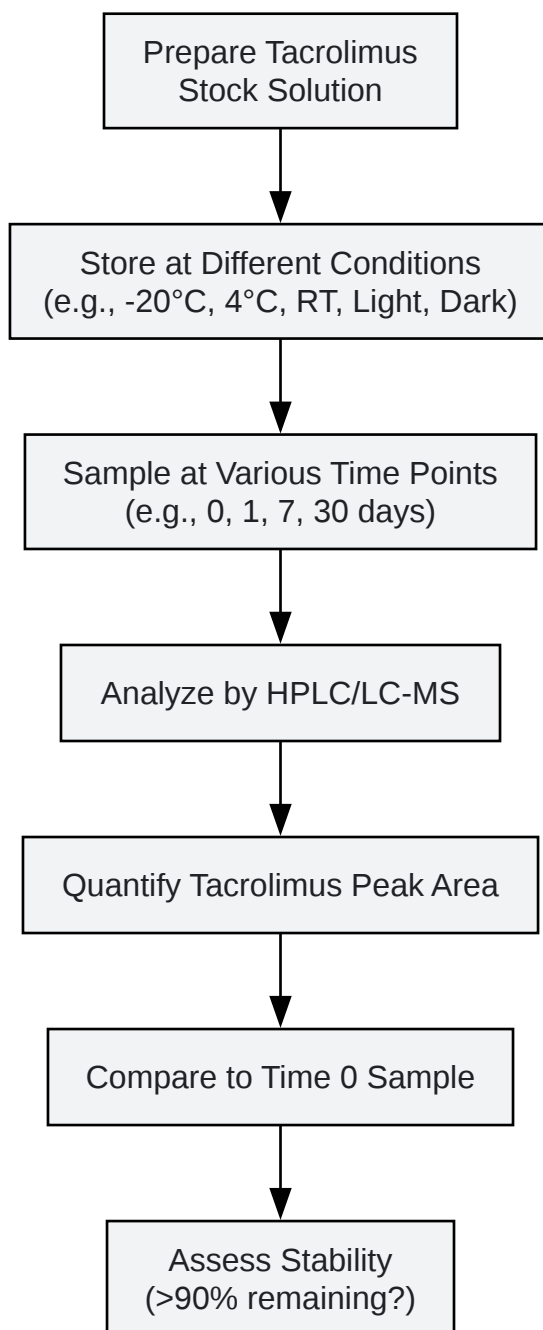
Procedure:

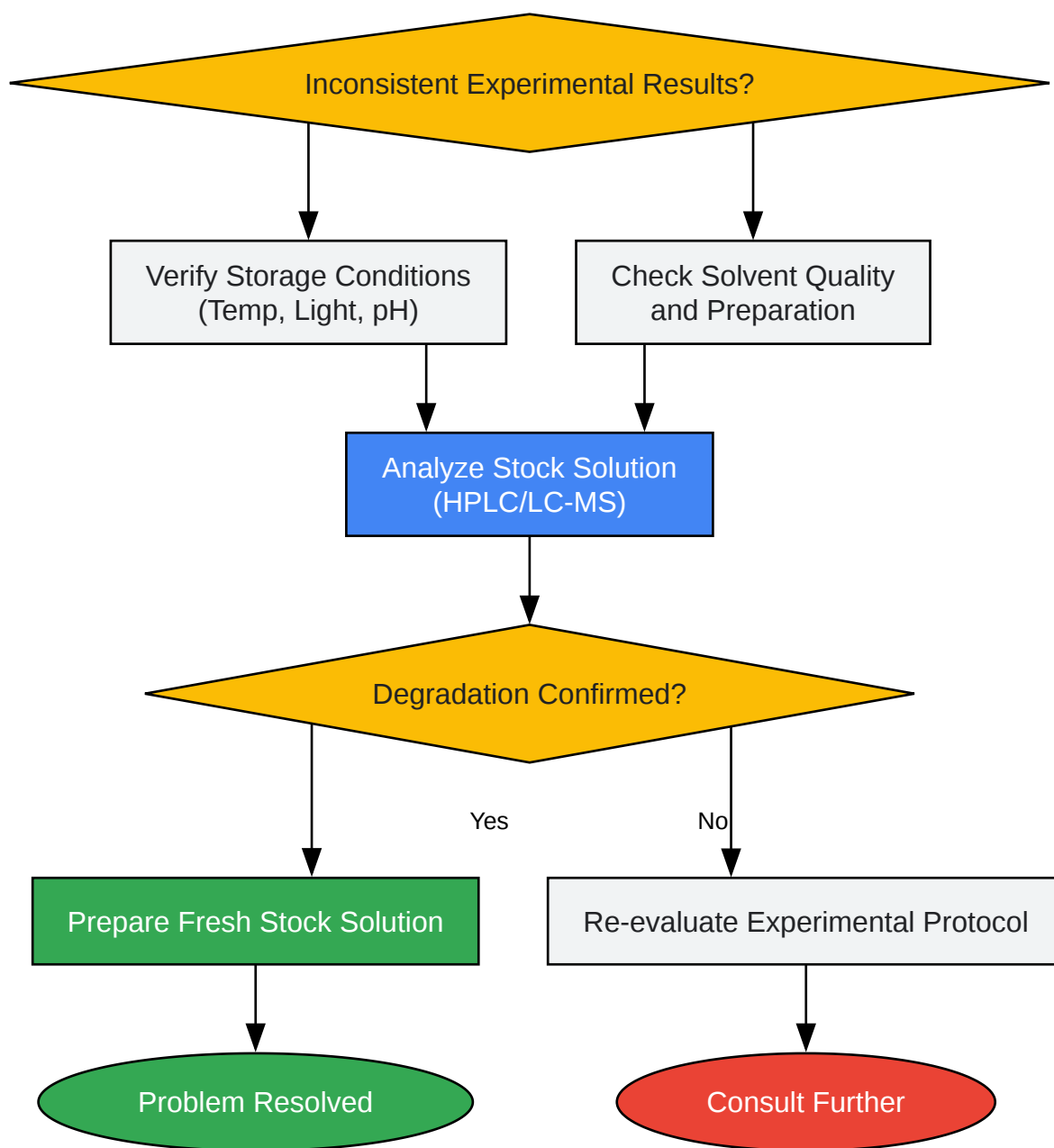
- Sample Preparation: Dilute the Tacrolimus stock solution to a working concentration (e.g., 100 µg/mL) using the mobile phase.
- HPLC Analysis:
 - Set the column temperature (e.g., 60°C).[\[14\]](#)[\[15\]](#)
 - Set the detector wavelength to approximately 210-215 nm.[\[15\]](#)[\[16\]](#)
 - Inject the prepared sample onto the HPLC system.
 - Run a gradient or isocratic elution method to separate Tacrolimus from its potential degradation products.
- Data Analysis:
 - Integrate the peak area of the Tacrolimus peak.
 - Compare the peak area of the stored sample to that of a freshly prepared standard of the same concentration to determine the percentage of remaining Tacrolimus.

- Stability is often defined as retaining at least 90% of the initial concentration.[\[14\]](#)[\[17\]](#)[\[18\]](#)

Visualizations







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